

An In-depth Technical Guide on 2-Methyldiphenylmethane: Synthesis and Properties

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Compound of Interest

Compound Name: **2-Methyldiphenylmethane**

Cat. No.: **B1215975**

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **2-methyldiphenylmethane**, focusing on its chemical properties and synthesis. Despite a thorough search of scientific literature and crystallographic databases, no experimental or computationally predicted crystal structure data for **2-methyldiphenylmethane** is publicly available at this time. Consequently, this document summarizes the known chemical data and provides a detailed protocol for its synthesis via Friedel-Crafts alkylation.

Chemical and Physical Properties

2-Methyldiphenylmethane, also known as 1-benzyl-2-methylbenzene, is an aromatic hydrocarbon.^[1] Its fundamental properties are summarized in the table below.

Property	Value
Molecular Formula	C ₁₄ H ₁₄
Molecular Weight	182.26 g/mol
CAS Number	713-36-0
Appearance	Clear liquid
IUPAC Name	1-benzyl-2-methylbenzene
Synonyms	o-Benzyltoluene, Phenyl-o-tolylmethane

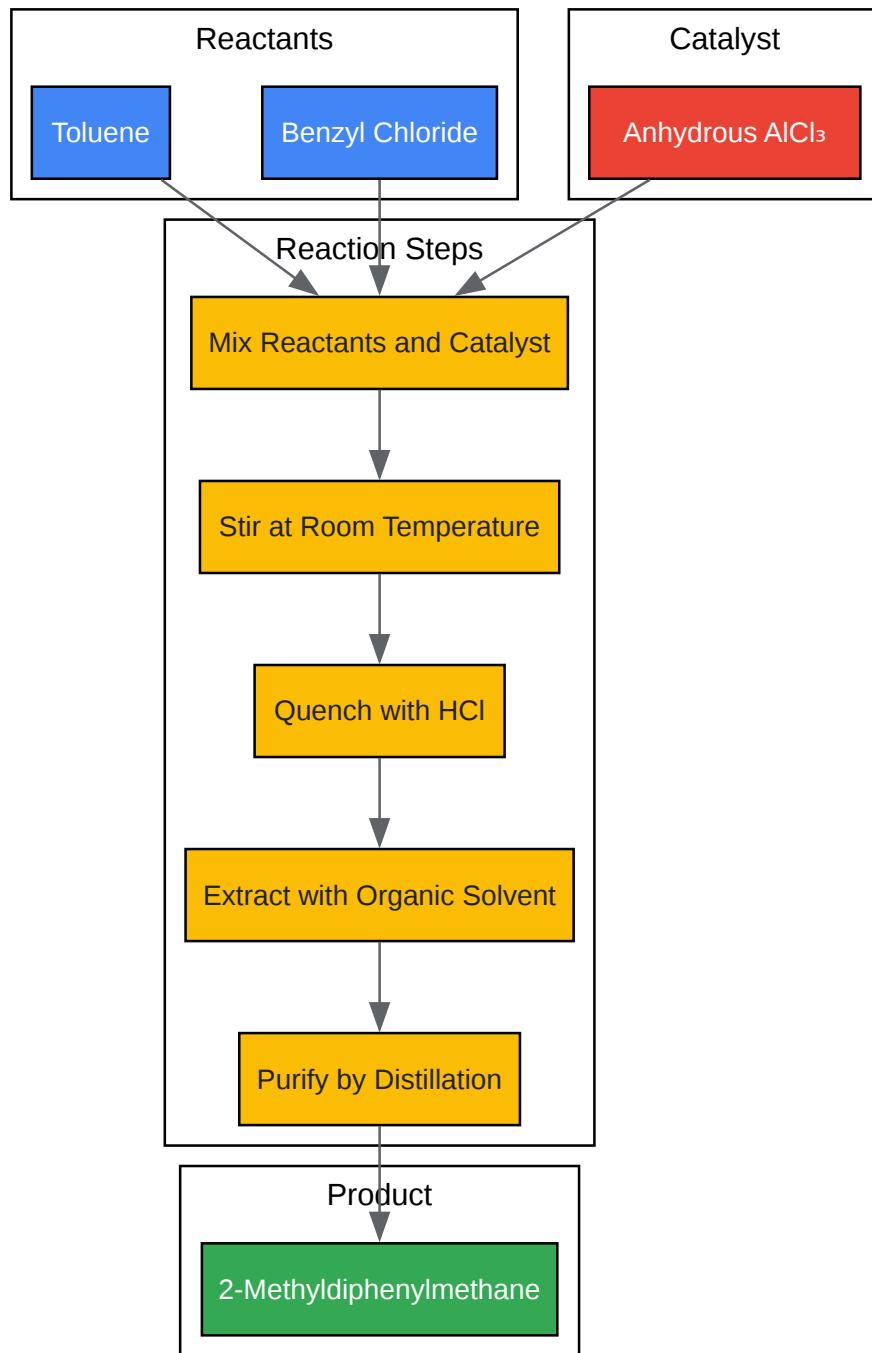
Synthesis of 2-Methyldiphenylmethane

A common and effective method for the synthesis of **2-methyldiphenylmethane** is the Friedel-Crafts alkylation of toluene with benzyl chloride.^{[2][3][4][5]} This electrophilic aromatic substitution reaction is typically catalyzed by a Lewis acid, such as anhydrous aluminum chloride (AlCl₃).^{[2][5]}

The reaction mechanism proceeds in three main steps:

- Formation of the Electrophile: The Lewis acid catalyst (AlCl₃) abstracts the chloride from benzyl chloride, forming a reactive benzyl carbocation.^[2]
- Electrophilic Attack: The electron-rich toluene ring attacks the benzyl carbocation. The methyl group on the toluene ring is an ortho-, para- director, leading to the formation of a mixture of **2-methyldiphenylmethane** (ortho-product) and 4-methyldiphenylmethane (para-product).
- Deprotonation: A weak base removes a proton from the carbon atom where the benzyl group has attached, restoring the aromaticity of the ring and regenerating the catalyst.^[2]

Workflow for the Synthesis of 2-Methyldiphenylmethane

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Caption: Workflow for the synthesis of **2-Methyldiphenylmethane** via Friedel-Crafts alkylation.

Experimental Protocol: Friedel-Crafts Alkylation

The following is a representative experimental protocol for the synthesis of **2-methyldiphenylmethane**.

Materials:

- Toluene
- Benzyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- 1 M Hydrochloric acid (HCl)
- Dichloromethane (or other suitable organic solvent)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser
- Drying tube (with calcium chloride)
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser topped with a drying tube, add anhydrous aluminum chloride.

- **Addition of Reactants:** To the flask, add an excess of toluene, which can also serve as the solvent. Cool the mixture in an ice bath.
- **Alkylation:** Slowly add benzyl chloride to the stirred mixture. After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).^[3]
- **Quenching:** Once the reaction is complete, cool the flask in an ice bath and carefully quench the reaction by the slow addition of crushed ice, followed by 1 M hydrochloric acid to decompose the aluminum chloride complex.^[3]
- **Work-up:** Transfer the mixture to a separatory funnel. Separate the organic layer, and wash it sequentially with water, a saturated sodium bicarbonate solution, and brine.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter the drying agent and remove the solvent and excess toluene by rotary evaporation.^[3]
- **Purification:** The crude product, a mixture of ortho- and para-isomers, can be purified by fractional distillation under reduced pressure to isolate **2-methyldiphenylmethane**.^[3]

Biological Activity and Signaling Pathways

A review of the existing literature reveals no significant, well-characterized biological activities or signaling pathways directly associated with **2-methyldiphenylmethane**. The primary interest in this compound and its isomers appears to be as chemical intermediates. Therefore, the creation of diagrams for signaling pathways is not applicable to this molecule based on current knowledge.

In conclusion, while a detailed analysis of the crystal structure of **2-methyldiphenylmethane** is not possible due to the absence of publicly available data, this guide provides essential technical information regarding its chemical properties and a detailed methodology for its synthesis. This information is intended to be a valuable resource for researchers and professionals in the fields of chemistry and drug development.

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